

# Technical Support Center: Per- and Polyfluoroalkyl Substances (PFAS) Trace Analysis

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## Compound of Interest

Compound Name: *Perfluorodecane sulfonic acid*

Cat. No.: *B031229*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals reduce background contamination in Per- and Polyfluoroalkyl Substances (PFAS) trace analysis.

## Troubleshooting Guides

This section addresses specific issues that may arise during PFAS analysis, offering potential causes and detailed solutions.

Problem: High Background Contamination in Blank Samples

High background contamination in blank samples can mask the true signal of the analytes and lead to inaccurate quantification. The source of contamination can be multifaceted, originating from the laboratory environment, analytical instrumentation, or the reagents used.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 1: Troubleshooting High Background Contamination

Potential Cause	Troubleshooting Steps & Solutions
Contaminated Solvents/Reagents	<p>1. Verify Solvent Purity: Use only high-purity, LC/MS-grade solvents (e.g., methanol, water) that are certified as PFAS-free.[2][4] 2. Test New Lots: Before use, test new lots of solvents and reagents by running a blank to ensure they are free from PFAS contamination.[5] 3. Use Ultrapure Water: Employ an ultrapure water system (18-megaohm·cm resistivity) equipped with reverse osmosis, activated carbon, and ion-exchange resins. A point-of-use polisher with C18 reverse-phase silica can further minimize organic traces.[2][6] 4. Check Additives: Be cautious with mobile phase additives like ammonium acetate, as they can be a source of contamination. Use a fresh, dedicated bottle for mobile phase preparation.[5]</p>
Leaching from LC System Components	<p>1. Identify and Replace PTFE: Polytetrafluoroethylene (PTFE) is a common source of PFAS contamination in (U)HPLC systems.[2][4] Replace all PTFE tubing, frits, and seals with PEEK (polyether ether ketone) or LLDPE (linear low-density polyethylene) alternatives.[7] 2. Install a Delay Column: A delay column installed between the pump/mixer and the autosampler can trap PFAS contaminants from the mobile phase and pump, causing them to elute later than the analytes of interest.[1][2][7] 3. Flush the System: Periodically flush the LC system with a sequence of solutions such as water, a rinse solution (e.g., 0.1% formic acid in a mixture of water, acetonitrile, isopropanol, and methanol), and finally methanol to reduce baseline contamination.[5]</p>

## Contaminated Labware and Consumables

1. Avoid Glassware (when possible): PFAS can adsorb to glass surfaces. If glass is necessary, follow rigorous cleaning procedures.<sup>[2]</sup> 2. Use PFAS-Free Plastics: Utilize polypropylene (PP) or high-density polyethylene (HDPE) vials, caps, and sample containers.<sup>[7][8][9]</sup> Avoid materials with PTFE-lined septa.<sup>[2][7]</sup> 3. Screen Consumables: Test all new batches of consumables, including pipette tips, syringe filters, and SPE cartridges, for PFAS contamination before use.<sup>[2][10]</sup>

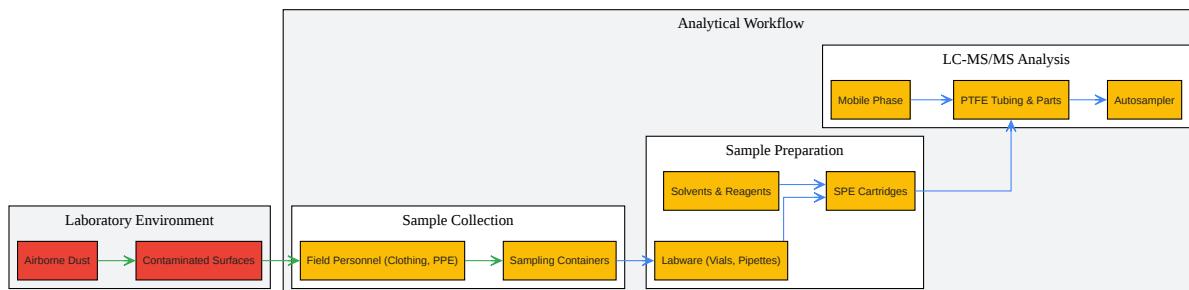
## Sample Collection and Handling

1. Use Dedicated, PFAS-Free Sampling Equipment: All sampling containers and equipment should be made of materials like HDPE, polypropylene, or stainless steel and certified as PFAS-free.<sup>[8][11][12]</sup> 2. Wear Nitrile Gloves: Always wear powder-free nitrile gloves and change them frequently, especially after touching potentially contaminated surfaces.<sup>[9][13][14]</sup> 3. Avoid Contaminated Items During Sampling: Do not use items containing PFAS, such as waterproof notebooks, clothing with stain-resistant coatings, or certain personal care products, during sample collection.<sup>[8][13]</sup>

## Laboratory Environment

1. Minimize Airborne Contamination: The general laboratory environment can be a source of PFAS through dust from carpets, ceiling tiles, or furniture with stain-resistant coatings.<sup>[2][3]</sup> Keep the sampling and analysis areas clean. 2. Dedicate Lab Space: If possible, dedicate a specific laboratory area and instrumentation solely for PFAS analysis to minimize cross-contamination.<sup>[8]</sup>

## Diagram 1: Common Sources of PFAS Contamination in the Lab



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A diagram illustrating potential PFAS contamination sources.

## Experimental Protocols

Protocol 1: General Cleaning Procedure for Labware (HDPE, Polypropylene, Stainless Steel, Glass)

This protocol is designed to rigorously clean labware to minimize background PFAS contamination.[\[12\]](#)

- Initial Rinse: Rinse the equipment with warm tap water to remove any loose solids.
- Detergent Wash: Using a brush and a low-phosphate, PFAS-free laboratory detergent (e.g., Liquinox®), scrub the equipment thoroughly.[\[12\]](#)[\[15\]](#)
- Tap Water Rinse: Rinse the equipment three times with tap water.
- Deionized Water Rinse: Follow the tap water rinse with three rinses of deionized water.

- Solvent Rinse: Finally, rinse the equipment three times with methanol. Collect the methanol rinsate for proper disposal.
- Drying: Allow the equipment to air-dry in a clean environment. Do not use paper towels, as they can introduce fibers and potential contaminants.[\[16\]](#) For storage, invert containers or cover them with clean HDPE or polypropylene sheeting.[\[12\]](#) Avoid using aluminum foil.[\[12\]](#)
- Blank Analysis: Periodically, and especially at the beginning of a new project, collect an equipment rinsate blank by rinsing the cleaned equipment with ultrapure water and analyzing the rinsate for PFAS to verify the effectiveness of the cleaning procedure.[\[12\]](#)

#### Protocol 2: Installation of a Delay Column in an LC System

A delay column is a crucial tool for mitigating background PFAS originating from the mobile phase and the LC pump.[\[2\]](#)[\[7\]](#)

- System Preparation: Turn off the LC pump and ensure the system pressure is at zero.
- Identify Flow Path: Locate the tubing that connects the LC pump/mixer outlet to the inlet of the autosampler injection valve.
- Install Delay Column: Insert a suitable delay column (a short C18 column is often used) into this flow path. Ensure all fittings are secure to prevent leaks.
- System Equilibration: Turn on the pump and allow the system to equilibrate with the mobile phase until a stable baseline is achieved.
- Verification: Inject a blank solvent sample. The PFAS contaminants from the pump and mobile phase should now elute as a broad peak at a later retention time, separate from the analytical window of your target analytes.

## Frequently Asked Questions (FAQs)

Q1: What are the most common sources of PFAS contamination in a laboratory?

The most common sources of PFAS contamination in a laboratory setting include:

- Analytical Instrumentation: Specifically, components made of PTFE, such as tubing, solvent lines, pump seals, and frits, are major contributors to background interference.[2][4][7]
- Sample Containers and Labware: Vials with PTFE-lined septa, and to a lesser extent, glass surfaces to which PFAS can adsorb, are frequent sources of contamination.[2][7]
- Solvents and Reagents: Even high-purity, LC/MS-grade solvents like methanol and water can contain trace levels of PFAS.[2][7]
- Sample Preparation Equipment: Solid Phase Extraction (SPE) cartridges and manifolds can introduce contamination if they contain fluoropolymer parts.[7]
- Laboratory Environment: Dust in the lab can contain PFAS from various sources like stain-resistant carpeting, furniture, and personal care products.[2][17][18]

Q2: I'm still seeing a high background in my instrument blank after installing a delay column. What should I check next?

If a high background persists after installing a delay column, consider the following:

- Autosampler Contamination: The autosampler itself may contain fluoropolymer components that introduce contamination after the delay column.[7] It is recommended to replace any such tubing with PEEK alternatives.
- Solvent Purity: Re-evaluate the purity of your solvents and mobile phase additives.[2] Prepare fresh mobile phases using solvents from a newly opened, certified PFAS-free bottle.
- Carryover: Sample carryover from a previous high-concentration injection can be a cause. Implement a rigorous needle and injection port washing procedure between runs.[1]
- Contaminated Vials/Caps: Ensure you are using polypropylene vials with polyethylene caps, as PTFE-lined septa are a significant source of contamination.[2][7]

Q3: Can I use glass vials for PFAS analysis?

It is generally recommended to avoid glass vials for PFAS analysis because these compounds can adsorb to glass surfaces.[2] If glass must be used, it should be rigorously cleaned.[2] The

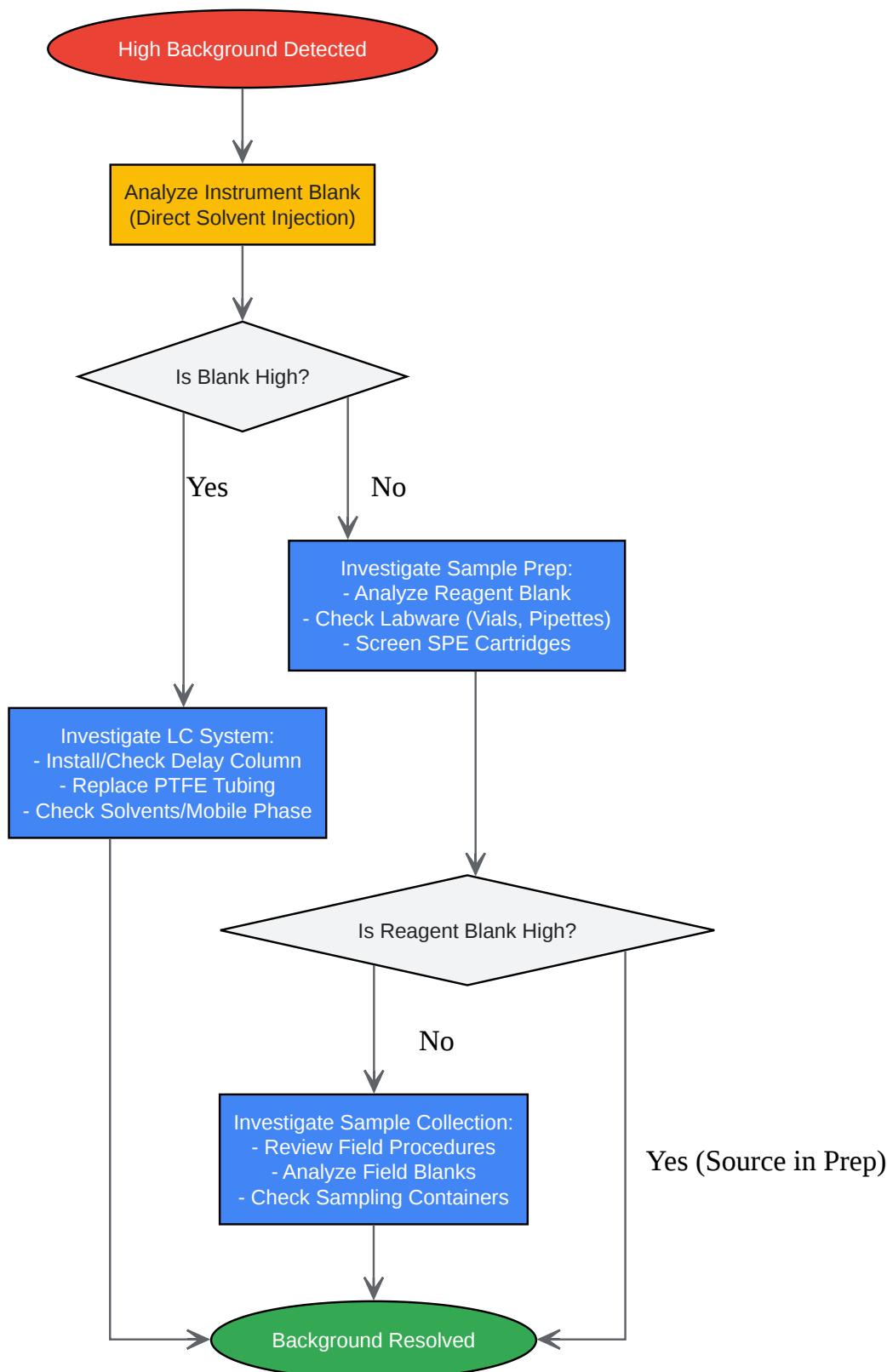
preferred alternative is to use polypropylene vials with polyethylene caps.[2][7]

Q4: What are the best practices for collecting samples to minimize PFAS contamination?

To minimize contamination during sample collection:

- Use PFAS-Free Materials: All sampling containers and equipment should be made of high-density polyethylene (HDPE) or polypropylene and be certified as PFAS-free.[8][9]
- Proper Personal Protective Equipment (PPE): Wear powder-free nitrile gloves and change them frequently.[9][13][14] Avoid clothing treated with water or stain repellents.[13]
- Field Blanks: Collect field blanks by pouring ultrapure water into a sample container at the sampling site to assess for potential contamination during the collection process.[8]
- Avoid Contaminants at the Sampling Site: Be mindful of potential sources of PFAS at the sampling location, such as food packaging, waterproof field notebooks, and certain sunscreens or insect repellents.[13]

Diagram 2: Troubleshooting Workflow for High PFAS Background

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A logical workflow for troubleshooting high PFAS background.

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